

Technical Support Center: Lisinopril Dihydrate In Vitro Solubility and Handling

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Compound of Interest

Compound Name: *Lisinopril dihydrate*

Cat. No.: *B001146*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the in vitro solubility and handling of **lisinopril dihydrate**.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **lisinopril dihydrate** in common laboratory solvents?

A1: **Lisinopril dihydrate** exhibits varying solubility in different solvents. It is highly soluble in water, sparingly soluble in methanol, and practically insoluble in ethanol and acetone.^{[1][2][3][4]} Its solubility in DMSO is limited and may require heating.^{[1][5]} Refer to the table below for a summary of its solubility.

Q2: I am having trouble dissolving **lisinopril dihydrate** in DMSO. Why is this happening?

A2: **Lisinopril dihydrate** has low solubility in DMSO, approximately 6.5 mg/mL, which can often be achieved with heating and sonication.^{[1][5]} Some sources report it as insoluble, particularly if the DMSO has absorbed moisture, which can reduce its solvating power.^[6] It is crucial to use fresh, anhydrous DMSO for the best results.

Q3: What is the recommended solvent for preparing a stock solution of **lisinopril dihydrate** for in vitro cell-based assays?

A3: Given its high solubility in water (up to 100 mg/mL), sterile, deionized water is the recommended solvent for preparing stock solutions of **lisinopril dihydrate** for most in vitro applications.[1][7]

Q4: How does pH affect the stability of **lisinopril dihydrate** in solution?

A4: **Lisinopril dihydrate** is highly susceptible to hydrolysis in basic conditions. It degrades almost completely and instantaneously in a 0.1M NaOH solution.[8] It exhibits greater stability in neutral to acidic aqueous solutions.[8] Therefore, it is critical to control the pH of your experimental solutions to prevent degradation.

Q5: Is **lisinopril dihydrate** sensitive to light or temperature?

A5: **Lisinopril dihydrate** is relatively stable under normal laboratory light conditions, showing only slow degradation with prolonged exposure to sunlight or UV light.[3][9] However, it is sensitive to high temperatures, with thermal decomposition increasing as the temperature rises.[3][8] For long-term storage of solutions, refrigeration is recommended, and for the solid compound, storage at room temperature is generally acceptable.

Q6: Does the physical form of **lisinopril dihydrate** affect its solubility?

A6: Yes, the physical form has a significant impact on solubility. The amorphous form of lisinopril is substantially more soluble in water (900-1250 mg/mL) compared to the crystalline dihydrate form (60-65 mg/mL).[10] If you are experiencing solubility issues, you may want to verify the form of your compound.

Troubleshooting Guide

Issue 1: Lisinopril dihydrate is not dissolving in water at the desired concentration.

Possible Cause	Troubleshooting Step
Concentration exceeds solubility limit.	Although highly soluble in water, ensure your target concentration does not exceed 100 mg/mL. [1]
Incorrect form of the compound.	The crystalline dihydrate form is less soluble than the amorphous form. [10] Verify the specifications of your compound.
Low-quality water.	Use sterile, deionized, or distilled water for preparing solutions.
Insufficient mixing.	Vortex or sonicate the solution to aid dissolution. Gentle warming can also be applied, but monitor for any signs of degradation.

Issue 2: The prepared lisinopril dihydrate solution appears cloudy or has precipitates.

Possible Cause	Troubleshooting Step
Precipitation in an inappropriate solvent.	Lisinopril dihydrate is practically insoluble in ethanol and acetone. [2] [3] Ensure you are using a recommended solvent like water.
Exceeded solubility in DMSO.	If using DMSO, do not exceed a concentration of 6.5 mg/mL and use gentle heating and sonication to dissolve. [1] [5]
pH-induced precipitation.	Although more of a stability issue, extreme pH values could potentially affect solubility. Ensure the pH of your final medium is within a suitable range (neutral to slightly acidic).
Contamination.	Ensure all glassware and equipment are clean to avoid contamination that could lead to precipitation.

Issue 3: Inconsistent experimental results using lisinopril dihydrate.

Possible Cause	Troubleshooting Step
Degradation of the compound in solution.	Lisinopril dihydrate degrades rapidly in basic solutions.[8] Prepare fresh solutions before each experiment and ensure the pH of your assay buffer is not basic.
Improper storage of stock solutions.	Store aqueous stock solutions at 2-8°C for short-term use. For longer-term storage, consider aliquoting and freezing at -20°C or -80°C to minimize freeze-thaw cycles. However, always verify the stability of frozen solutions for your specific experimental conditions.
Use of aged or improperly stored solid compound.	While relatively stable as a solid, it's best practice to store lisinopril dihydrate in a cool, dry place away from light.

Data Presentation

Table 1: Solubility of **Lisinopril Dihydrate** in Various Solvents

Solvent	Solubility	Notes	Reference
Water	100 mg/mL	Highly soluble.	[1]
Methanol	14 mg/mL	Sparingly soluble.	[1]
DMSO	6.5 mg/mL	Requires heating and sonication.[1] Some sources report as insoluble.[6]	[1][6]
Ethanol	Insoluble	Practically insoluble.	[1]
Acetone	Insoluble	Practically insoluble.	[2]

Experimental Protocols

Protocol for Preparing a 10 mg/mL Aqueous Stock Solution of Lisinopril Dihydrate

Materials:

- **Lisinopril dihydrate** powder
- Sterile, deionized water
- Sterile conical tube or vial
- Calibrated analytical balance
- Vortex mixer or sonicator

Procedure:

- **Weighing:** Accurately weigh the desired amount of **lisinopril dihydrate** powder using a calibrated analytical balance. For example, to prepare 10 mL of a 10 mg/mL solution, weigh 100 mg of the compound.
- **Dissolving:** Transfer the weighed powder into a sterile conical tube or vial. Add the required volume of sterile, deionized water (in this example, 10 mL).
- **Mixing:** Tightly cap the tube/vial and vortex thoroughly. If needed, place the tube in a sonicator bath for short intervals until the compound is completely dissolved.
- **Sterilization (Optional):** If required for your cell culture experiments, filter-sterilize the solution through a 0.22 μm syringe filter into a new sterile tube.
- **Storage:** For immediate use, keep the solution at room temperature. For short-term storage (up to a week), store at 2-8°C. For long-term storage, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. It is advisable to perform a stability test for your specific storage conditions.

Visualizations

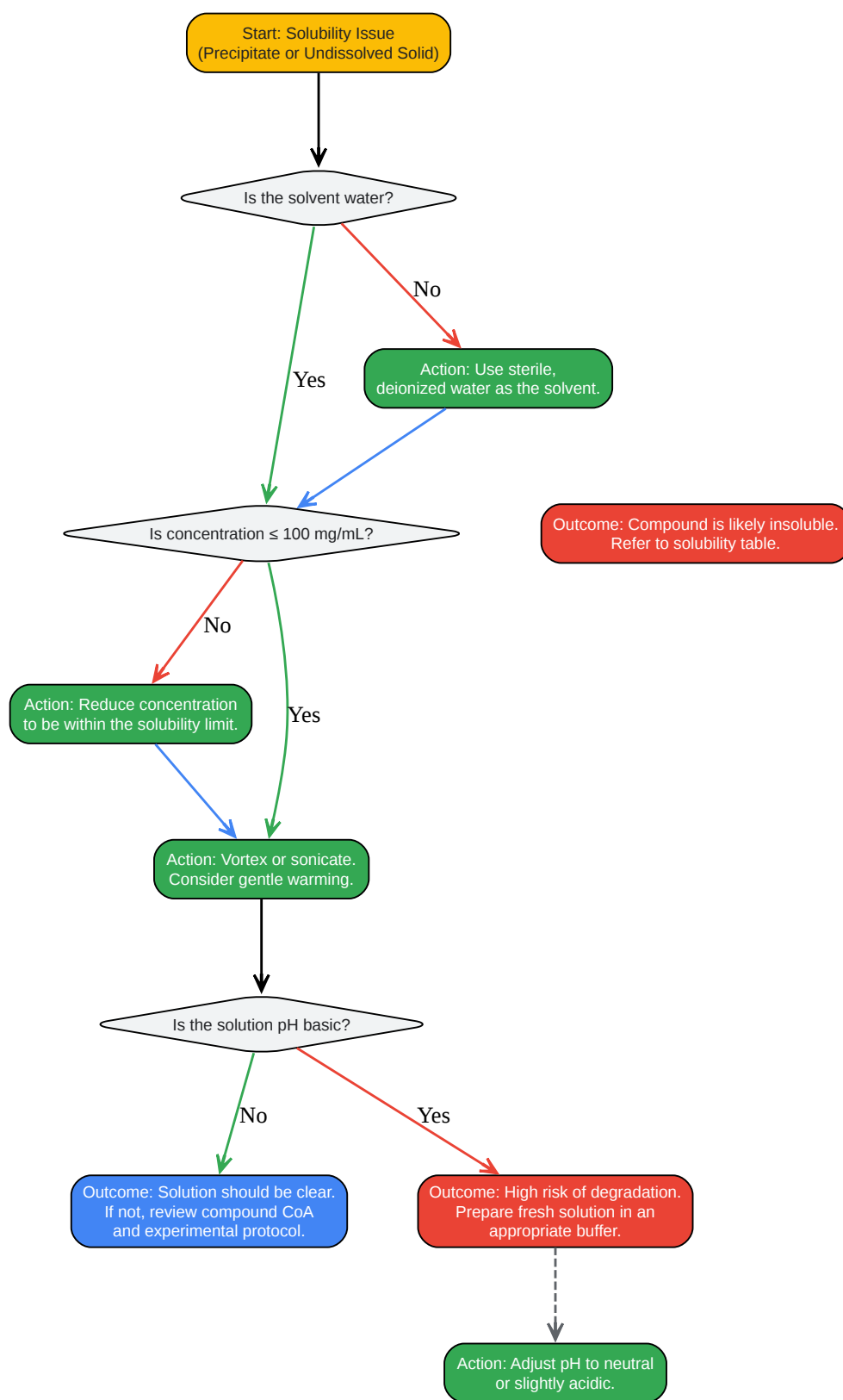
Lisinopril Mechanism of Action: ACE Inhibition

Lisinopril is an angiotensin-converting enzyme (ACE) inhibitor.^{[4][6][7][11][12][13][14]} It competitively binds to ACE, preventing the conversion of angiotensin I to the potent vasoconstrictor, angiotensin II.^{[4][11][12][13][14]} This inhibition leads to vasodilation and a reduction in aldosterone secretion, ultimately lowering blood pressure.^{[11][12][14]}

Caption: Mechanism of action of lisinopril in the Renin-Angiotensin-Aldosterone System.

Troubleshooting Workflow for Lisinopril Dihydrate Solubility Issues

This workflow provides a logical sequence of steps to diagnose and resolve common solubility problems encountered during in vitro experiments.



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Caption: A step-by-step guide to troubleshooting **lisinopril dihydrate** solubility.

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